

Application Notes and Protocols: Solution Growth of Large Rochelle Salt Crystals

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Compound of Interest

Compound Name: Rochelle salt

CAS No.: 15490-42-3

Cat. No.: B15598908

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Abstract

Rochelle salt (Sodium Potassium Tartrate Tetrahydrate, $\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$) is a piezoelectric crystal with significant applications in sensitive acoustic and vibrational devices.[1] This document provides detailed application notes and protocols for the synthesis and solution growth of large, high-quality single crystals of **Rochelle salt** suitable for research and development purposes. The protocols cover the synthesis from common laboratory reagents, purification, preparation of supersaturated solutions, seed crystal selection, and the controlled growth of large single crystals.

Introduction

Rochelle salt is a double salt of tartaric acid that crystallizes in the orthorhombic system.[2][3] It is well-known for its large piezoelectric effect, making it a material of interest for various transducer applications.[1] The growth of large, defect-free single crystals is crucial for harnessing its piezoelectric properties. The solution growth technique is a common and effective method for producing such crystals. This process relies on the principle of creating a

supersaturated solution from which the crystalline material can precipitate onto a seed crystal under controlled conditions.

Key factors influencing the growth of large single crystals include the purity of the starting materials, the precise control of supersaturation, and the maintenance of a stable temperature environment.^{[1][4]}

Materials and Reagents

- Potassium Bitartrate (Cream of Tartar, $\text{KHC}_4\text{H}_4\text{O}_6$)
- Sodium Carbonate (Washing Soda, Na_2CO_3) or Sodium Bicarbonate (Baking Soda, NaHCO_3)
- Distilled or Deionized Water
- Activated Charcoal (for decolorization, optional)
- Hydrochloric Acid (HCl) and Sodium Hydroxide (NaOH) for pH adjustment (optional)
- Ethanol (for washing, optional)

Equipment

- Glass beakers (various sizes)
- Heating mantle or hot plate with magnetic stirrer
- Magnetic stir bars
- Thermometer or temperature probe
- Filtration apparatus (e.g., Büchner funnel, filter paper)
- Crystallization vessel (e.g., large beaker or jar with a lid)
- Nylon fishing line or thin polymer thread
- Styrofoam container or water bath for temperature insulation^[4]

- pH meter

Experimental Protocols

Synthesis of Rochelle Salt

This protocol describes the synthesis of **Rochelle salt** from potassium bitartrate and sodium carbonate.

1. Reagent Preparation: If using sodium bicarbonate, it should be converted to sodium carbonate by heating it in an oven. Spread the sodium bicarbonate on a baking tray and heat at 175°C for at least one hour to drive off water and carbon dioxide.[5]

2. Reaction:

- In a large beaker, create a suspension of 80 grams of potassium bitartrate in 100 mL of distilled water.[6]
- Heat the suspension to approximately 70°C while stirring continuously.[5]
- Slowly add sodium carbonate to the heated suspension in small portions. The solution will fizz as carbon dioxide is released.[6]
- Continue adding sodium carbonate until the fizzing ceases, indicating the completion of the reaction.[6]

3. Purification (Optional but Recommended):

- If the resulting solution has a yellowish tint due to impurities in the starting materials, it can be decolorized.[7] Add a small amount of activated charcoal to the hot solution and stir for 10-15 minutes.
- Filter the hot solution through a pre-heated funnel with filter paper to remove the activated charcoal and any other insoluble impurities.[6][8]

4. Initial Crystallization:

- Allow the filtered solution to cool slowly to room temperature.
- For further crystallization, the beaker can be placed in a refrigerator.[6]
- Small crystals of **Rochelle salt** will precipitate at the bottom of the beaker.
- Decant the supernatant liquid and collect the crystals. These initial crystals can be used to prepare a supersaturated solution for growing a larger single crystal.

Preparation of a Supersaturated Solution

The key to growing a large crystal is to prepare a stable, supersaturated solution. This can be achieved by utilizing the temperature-dependent solubility of **Rochelle salt**.

Temperature (°C)	Solubility (g / 100 mL H ₂ O)
0	26[3][9]
20	73[10][11]
26	66[3][9]

Protocol:

- Based on the desired growth temperature, calculate the amount of **Rochelle salt** needed to create a saturated solution at a higher temperature. For example, to grow a crystal at room temperature (around 20-25°C), you can prepare a solution saturated at 35-40°C.
- In a clean beaker, dissolve the calculated amount of synthesized **Rochelle salt** in distilled water by heating the solution while stirring. A temperature of 50-60°C is generally sufficient to ensure complete dissolution.
- Once all the salt has dissolved, filter the hot solution to remove any undissolved microcrystals or impurities.
- Allow the solution to cool slowly to the desired growth temperature. This will result in a supersaturated solution.

Seed Crystal Preparation and Mounting

A high-quality seed crystal is essential for the growth of a large, well-formed single crystal.

- From the initial batch of **Rochelle salt** crystals, select a small, well-formed, and transparent crystal with clear facets.
- Carefully drill a small hole in the seed crystal or securely tie a thin nylon thread around it.

- Suspend the seed crystal in the supersaturated solution, ensuring it is not in contact with the walls or bottom of the crystallization vessel.[5][7] A pencil or rod placed across the mouth of the jar can be used to hang the thread.[5]

Crystal Growth

The growth of the crystal should occur in a location with a stable temperature to avoid rapid changes in supersaturation, which can lead to flawed crystal growth.

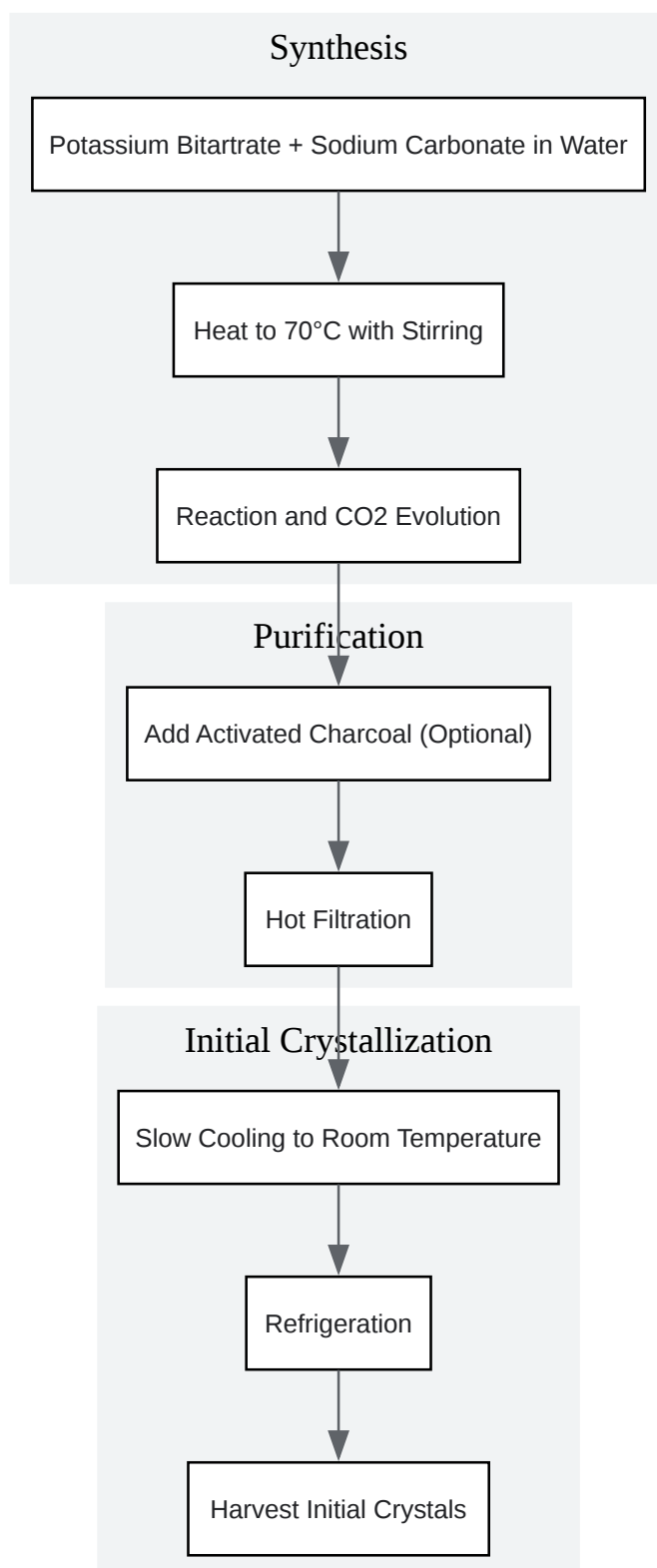
- Place the crystallization vessel containing the supersaturated solution and the suspended seed crystal in a temperature-controlled environment, such as a water bath or an insulated container.[4]
- The crystal will grow as the solvent slowly evaporates or as the solution is slowly cooled. For slow cooling, the insulated container will allow the solution to cool to room temperature over an extended period.
- Monitor the crystal growth daily. If small, unwanted crystals begin to form on the main crystal or in the solution, they should be removed.
- If the growth rate slows significantly, the solution can be re-saturated by gentle heating and the addition of more **Rochelle salt**, followed by slow cooling.

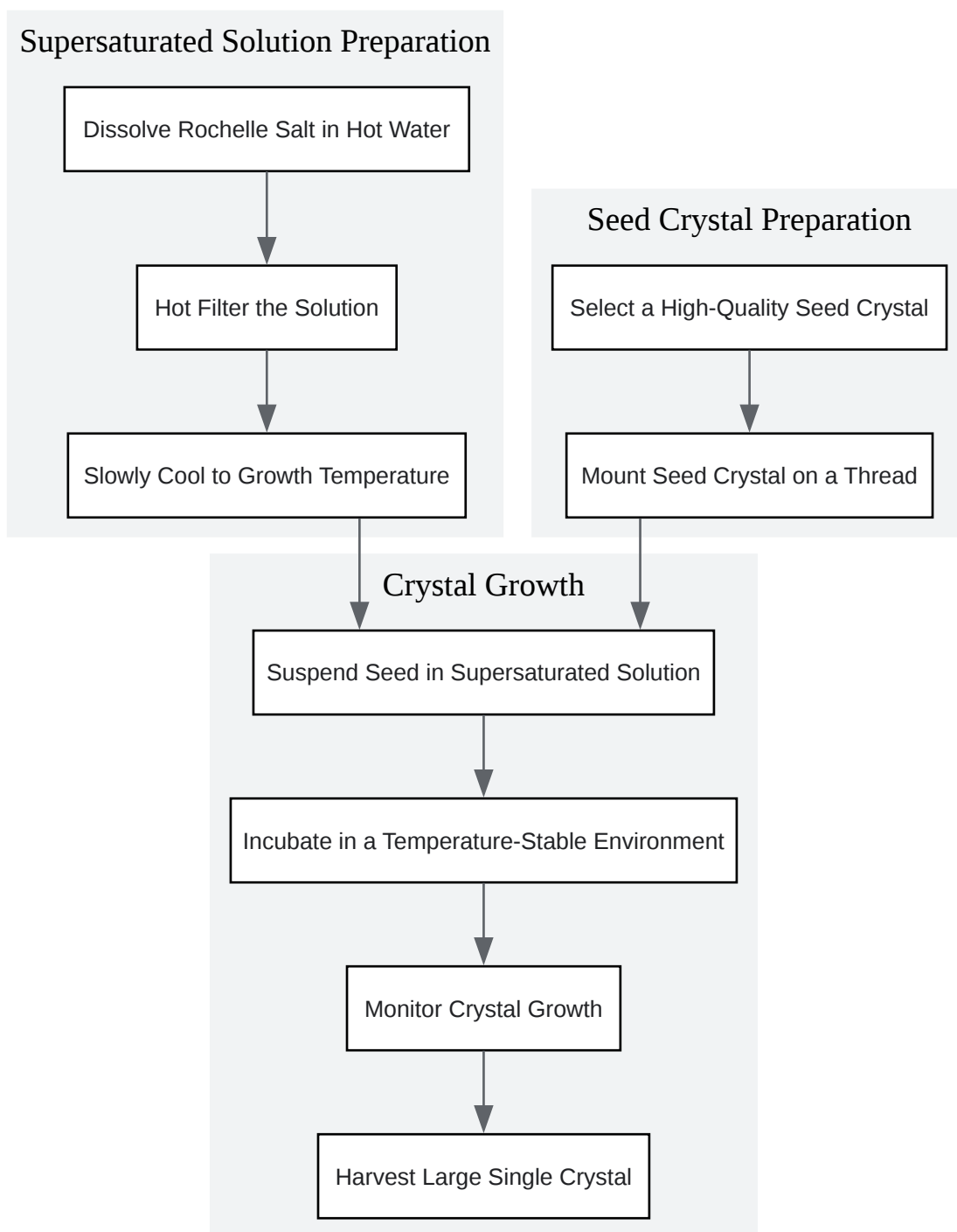
Data Presentation

Parameter	Value	Reference
Chemical Formula	$\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$	[12]
Molecular Weight	282.22 g/mol	[13]
Crystal System	Orthorhombic	[2][3]
pH of 5% solution	7.0 - 8.0	[2][10]
Melting Point	70 - 80 °C	[2][10]
Decomposition Temperature	> 220 °C	[2][10]

Visualizations

Logical Workflow for Rochelle Salt Synthesis and Purification





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